

# Personal protective equipment for handling 3-Amino-4-hydroxybenzonitrile

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# Essential Safety and Handling Guide for 3-Amino-4-hydroxybenzonitrile

This guide provides immediate, essential safety and logistical information for handling **3- Amino-4-hydroxybenzonitrile** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

## **Hazard Summary and GHS Classification**

**3-Amino-4-hydroxybenzonitrile** is a chemical that requires careful handling due to its potential health effects. Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), this compound is classified as follows:



Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin[1]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled[1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[1][2]
Specific target organ toxicity — Single exposure	3	H335: May cause respiratory irritation[2]

Signal Word: Warning[1]

## **Personal Protective Equipment (PPE)**

To minimize exposure and ensure personal safety, the following personal protective equipment should be worn when handling **3-Amino-4-hydroxybenzonitrile**.[3][4]

Protection Type	Recommended Specification
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.[3]
Skin Protection	Protective gloves (e.g., nitrile rubber), and a lab coat or other protective clothing to prevent skin contact.[3]
Respiratory Protection	A respiratory protective device with a particle filter is recommended. In case of emergency or high dust concentrations, a self-contained breathing apparatus (SCBA) should be available.[3]



## **Handling and Storage Procedures**

#### Handling:

- Avoid direct contact with the substance.[3]
- Ensure the work area is well-ventilated; handling in a fume hood is recommended.[3]
- Prevent the formation and spread of dust in the air.[3]
- Do not eat, drink, or smoke in areas where the chemical is handled.[4]
- Wash hands thoroughly after handling.[4]

#### Storage:

- Store in a cool, well-ventilated area.[3]
- Keep the container tightly closed.[3]
- Recommended storage temperature is between 2-8 °C.[3]
- Store under Argon.[3]
- Keep away from strong oxidizing agents, strong acids, and strong bases.

#### **First Aid Measures**

In the event of exposure, follow these first aid protocols immediately:



Exposure Route	First Aid Instructions
Inhalation	Remove the individual to fresh air. If breathing is difficult, seek medical attention.[3]
Skin Contact	Remove all contaminated clothing. Wash the affected skin with running water for at least 10-15 minutes. If skin irritation persists, consult a doctor.[3][4]
Eye Contact	Immediately flush the eyes with running water for at least 15 minutes. Seek medical attention. [3][4]
Ingestion	Wash out the mouth with water. Do not induce vomiting. If the person is conscious, give them half a liter of water to drink. Seek immediate medical attention.[3]

## **Spills and Disposal Plan**

Accidental Release Measures:

- Mark the contaminated area and prevent access by unauthorized personnel.[3]
- For spills, transfer the material to a closable, labeled container for disposal using an appropriate method.[3]
- Do not discharge into drains or rivers.[3]

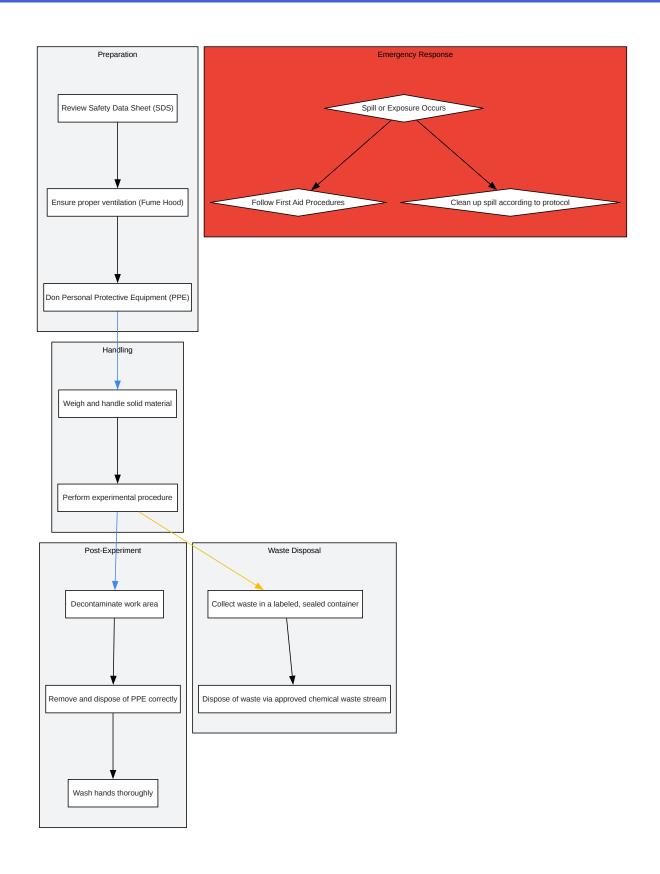
#### Disposal:

 Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[4]

## **Experimental Workflow and Safety Protocol**

The following diagram illustrates the logical workflow for the safe handling and disposal of **3-Amino-4-hydroxybenzonitrile**.





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Caption: Workflow for safe handling of 3-Amino-4-hydroxybenzonitrile.



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